

Comprehensive Disposal & Handling Guide: 6-Bromo-2-ethylpyrimidin-4-amine

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Compound of Interest

Compound Name: 6-Bromo-2-ethylpyrimidin-4-amine

CAS No.: 811450-27-8

Cat. No.: B1439274

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Executive Summary & Immediate Action Card

6-Bromo-2-ethylpyrimidin-4-amine (CAS: 811450-27-8) is a halogenated heterocyclic amine used primarily as an intermediate in pharmaceutical synthesis.^[1] Improper disposal poses significant environmental risks due to the stability of the brominated pyrimidine ring and potential for bioaccumulation.

Critical Directive: This compound must NEVER be disposed of via sanitary sewer systems or mixed with non-halogenated solvent streams. It requires high-temperature incineration with flue gas scrubbing.

Physicochemical & Hazard Profile

Property	Specification
CAS Number	811450-27-8
Molecular Formula	C ₆ H ₈ BrN ₃
Molecular Weight	202.05 g/mol
Physical State	Solid (White to off-white powder)
Acidity/Basicity	Weak base (pKa ~3-4 for pyrimidine amines)
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319), STOT SE 3 (H335)
Combustion Byproducts	Hydrogen Bromide (HBr), Nitrogen Oxides (NO _x), Carbon Monoxide
RCRA Code (USA)	Not specifically listed; classify as D001 (Ignitable) if in solvent, or general Halogenated Organic. [2] [3] [4]

Pre-Disposal Segregation Strategy

Effective disposal begins at the bench. Segregating this compound prevents cross-contamination of bulk waste streams, which can skyrocket disposal costs and create dangerous chemical incompatibilities.

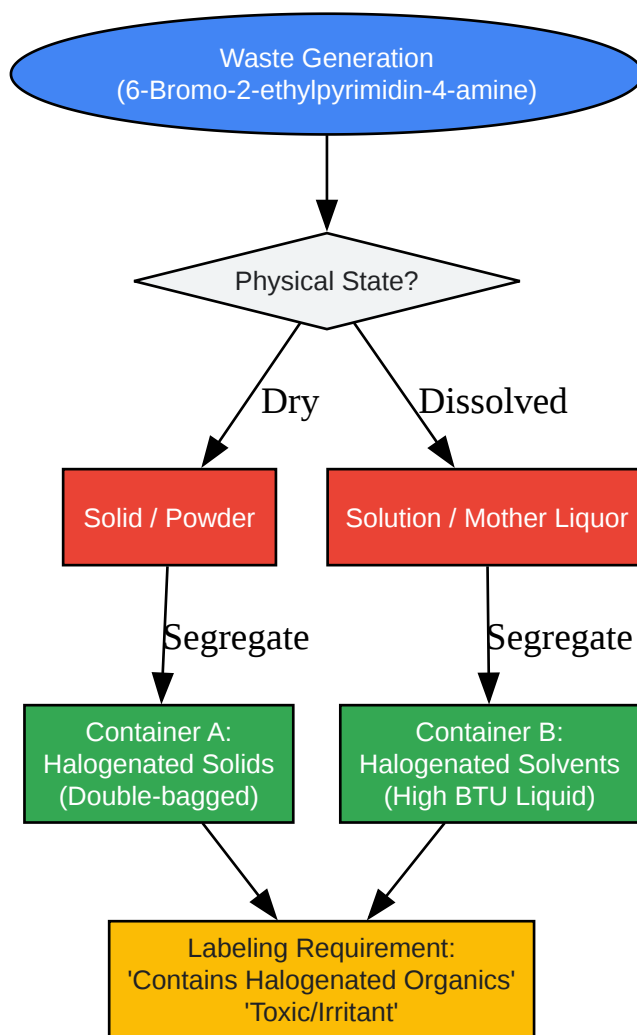
The "Halogen Rule"

Because this molecule contains a Bromine atom, it renders any waste mixture it enters "Halogenated."

- Solids: Collect in a dedicated "Halogenated Solid Waste" container.
- Liquids (Mother Liquors): If dissolved, the entire solution must go into the "Halogenated Organic Solvents" carboy.

Incompatibility Alert:

- Do NOT mix with: Strong acids (exothermic salt formation), acid chlorides (violent reaction), or strong oxidizers (fire hazard).
- Do NOT mix with: Non-halogenated waste streams (e.g., pure Acetone/Ethanol waste).[5]
Even trace amounts of this compound can reclassify a 55-gallon drum of non-halogenated waste into the more expensive halogenated category.



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Figure 1: Waste segregation decision tree ensuring compliance with halogenated waste protocols.

Step-by-Step Disposal Protocol

Phase 1: Preparation & Packaging

- PPE Requirements: Nitrile gloves (double-gloving recommended), safety goggles, and a lab coat.^[6] If handling large quantities of powder, use a NIOSH N95 respirator or work inside a fume hood to prevent inhalation (H335).
- Container Selection:
 - Solids: High-density polyethylene (HDPE) wide-mouth jars or double-lined yellow hazardous waste bags.
 - Liquids: HDPE carboys or safety cans rated for halogenated solvents. Do not use metal containers if the waste is acidic, as HBr formation can corrode steel.

Phase 2: Labeling & Documentation

Every container must be labeled before waste is added.^[7]

- Chemical Name: Write "**6-Bromo-2-ethylpyrimidin-4-amine**" clearly. Do not use abbreviations like "BEPA".
- Hazard Checkbox: Mark "Irritant" and "Toxic".
- Constituents: If in solution, list the solvent % (e.g., "95% Dichloromethane, 5% **6-Bromo-2-ethylpyrimidin-4-amine**").

Phase 3: Final Disposal (Facility Level)

This compound requires High-Temperature Incineration.

- Transport: Move sealed containers to the central accumulation area using a secondary containment cart.
- Destruction Method: The waste management contractor must incinerate the material at >1000°C.
 - Why? The bromine atom requires high temperatures to sever the C-Br bond.
 - Scrubbing: The incinerator must be equipped with a wet scrubber to neutralize the Hydrogen Bromide (HBr) gas generated during combustion, preventing acid rain

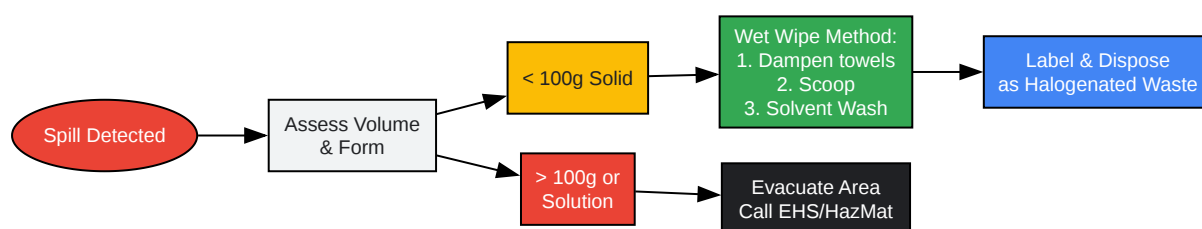
formation.

Spill Response & Emergency Decontamination

Scenario: A 5g bottle of powder drops and shatters on the floor.

Immediate Response Protocol

- Evacuate & Ventilate: Clear the immediate area. If the powder has aerosolized, allow the fume hood ventilation to clear the air for 10 minutes.
- Don PPE: Wear double nitrile gloves, goggles, and a dust mask/respirator.
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion. Do not dry sweep.
- Cleanup:
 - Scoop up the damp material and broken glass using a dustpan.
 - Place debris into a wide-mouth plastic jar.
 - Wipe the surface with a soap/water solution, followed by an alcohol wipe (Isopropanol) to solubilize residual organic traces.
 - Place all wipes into the same waste jar.
- Disposal: Label the jar as "Debris contaminated with **6-Bromo-2-ethylpyrimidin-4-amine**" and process as solid halogenated waste.



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Figure 2: Operational workflow for spill response based on volume and hazard level.

Regulatory Compliance & References

US EPA / RCRA: While not explicitly P-listed or U-listed, this compound falls under the "Characteristic of Toxicity" if leachable, but practically is managed as Halogenated Organic Waste. Generators must ensure it is not mixed with non-halogenated solvents to comply with waste minimization standards (40 CFR 262).

European Waste Catalogue (EWC):

- Code 07 05 13:* Solid wastes containing hazardous substances.[8]
- Code 14 06 02:* Other halogenated solvents and solvent mixtures (if in solution).

References

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